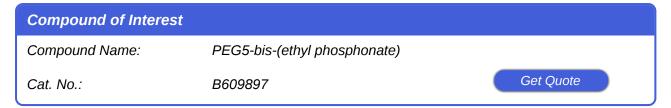


The Structural Elucidation of PEG5-bis-(ethyl phosphonate): A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and analytical methodologies related to **PEG5-bis-(ethyl phosphonate)**. This homobifunctional linker is of significant interest in the fields of bioconjugation, drug delivery, and materials science due to its capacity to modify proteins, peptides, nanoparticles, and other molecules.

Core Structural and Physicochemical Data

PEG5-bis-(ethyl phosphonate) is a polyethylene glycol (PEG) derivative characterized by a central chain of five ethylene glycol units, flanked on both ends by ethyl phosphonate groups. This bifunctional nature allows for the crosslinking of molecules or the surface modification of materials. The hydrophilic PEG backbone imparts increased water solubility to the conjugated molecules, a desirable trait in many biomedical applications.



Property	Value	Citation(s)
Chemical Formula	C20H44O11P2	[1][2]
Molecular Weight	522.5 g/mol	[1][2]
CAS Number	1446282-28-5	[1][2]
Appearance	Varies (typically a colorless to pale yellow oil or solid)	
Purity	≥95% (commercially available)	[3][4]
Storage Temperature	-20°C	[2]
SMILES String	CCOP(=O) (CCOCCOCCOCCOCCP (=O)(OCC)OCC)OCC	[1]

Molecular Structure Visualization

The structure of **PEG5-bis-(ethyl phosphonate)** comprises a linear polyether chain with terminal phosphonate ester functionalities. The diethyl phosphonate groups provide reactive sites for further chemical modification or act as anchoring points to various substrates.

Caption: 2D structure of **PEG5-bis-(ethyl phosphonate)**.

Experimental Protocols

While a specific, peer-reviewed synthesis protocol for **PEG5-bis-(ethyl phosphonate)** is not readily available in the cited literature, a representative synthesis can be proposed based on established methods for analogous compounds, such as the Michaelis-Arbuzov reaction. Characterization would typically involve Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Representative Synthesis of PEG5-bis-(ethyl phosphonate)

This protocol is a representative example and may require optimization.



Materials:

- Pentaethylene glycol
- Thionyl chloride (SOCI2) or a similar halogenating agent
- Triethyl phosphite
- Anhydrous toluene
- Anhydrous N,N-Dimethylformamide (DMF)
- Sodium bicarbonate (NaHCO3) solution
- Brine
- Anhydrous magnesium sulfate (MgSO4)
- Silica gel for column chromatography

Workflow Diagram:



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References

- 1. waters.com [waters.com]
- 2. Analysis of Poly(Ethylene Glycol) In Various Matrices Using LCMS www.impactanalytical.com [impactanalytical.com]



- 3. Polyethylene glycol (PEG) as a broad applicability marker for LC-MS/MS-based biodistribution analysis of nanomedicines PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. pubs.acs.org [pubs.acs.org]
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